

# Personal protective equipment for handling Imidazo[1,2-a]pyridin-2-ol

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## Compound of Interest

Compound Name: Imidazo[1,2-a]pyridin-2-ol

Cat. No.: B055671

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## Essential Safety and Handling Guide for Imidazo[1,2-a]pyridin-2-ol

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Imidazo[1,2-a]pyridin-2-ol**. The following procedures and recommendations are designed to ensure safe handling, use, and disposal of this compound in a laboratory setting.

### Personal Protective Equipment (PPE)

The selection of appropriate personal protective equipment is paramount to minimizing exposure and ensuring personal safety. The following table summarizes the recommended PPE for handling **Imidazo[1,2-a]pyridin-2-ol**, based on standard laboratory safety protocols for similar chemical compounds.

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes/Face	Safety Goggles or Face Shield	Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <sup>[1]</sup> A face shield may be necessary where splash potential is high. <sup>[2]</sup>
Skin	Chemical-Resistant Gloves	Nitrile gloves are a suitable option for protection against pyridine-based compounds. <sup>[3]</sup> Always inspect gloves for tears or holes before use and wash hands thoroughly after removal.
Lab Coat or Protective Clothing	Wear a lab coat or other protective clothing to prevent skin contact. <sup>[1][4]</sup> Contaminated clothing should be removed and washed before reuse. <sup>[1]</sup>	
Respiratory	Fume Hood or Respirator	Handle Imidazo[1,2-a]pyridin-2-ol in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors. <sup>[1][3][4]</sup> If ventilation is inadequate, a NIOSH-approved respirator may be required. <sup>[2][5]</sup>

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Always work in a well-ventilated area or use a fume hood to control exposure to airborne contaminants.[\[1\]](#)[\[3\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling the compound.[\[1\]](#) Do not eat, drink, or smoke in areas where chemicals are handled.[\[4\]](#)[\[6\]](#)
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[1\]](#)[\[4\]](#)

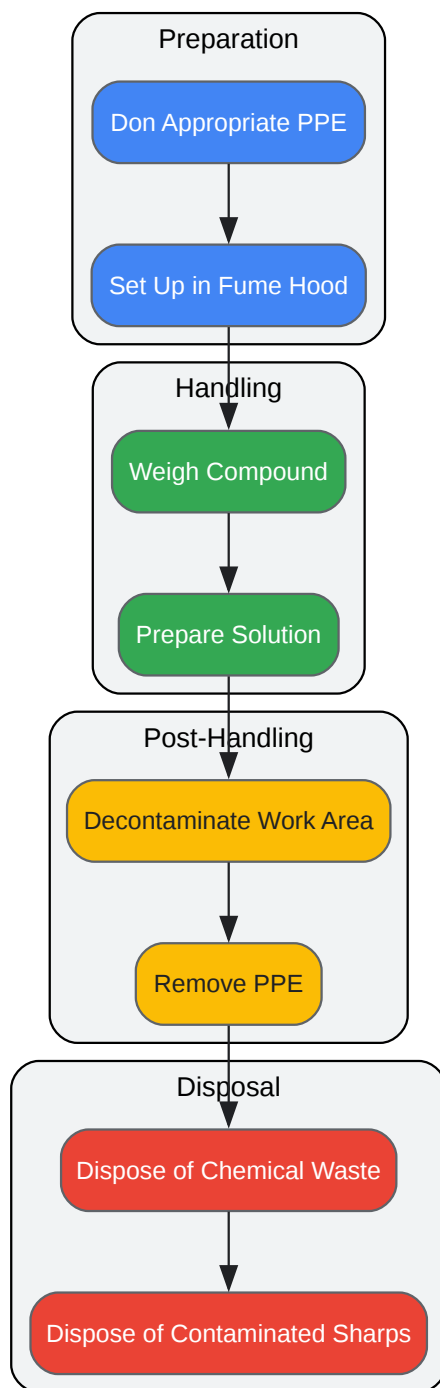
Spill Management: In the event of a spill, evacuate the area and ensure adequate ventilation. Sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[\[1\]](#)

Disposal: Dispose of waste materials and contaminated items at an approved waste disposal facility, following all local, state, and federal regulations.[\[1\]](#)

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Imidazo[1,2-a]pyridin-2-ol**, from preparation to disposal.

## Workflow for Safe Handling of Imidazo[1,2-a]pyridin-2-ol

[Click to download full resolution via product page](#)Safe handling workflow for **Imidazo[1,2-a]pyridin-2-ol**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. americanchemistry.com [americanchemistry.com]
- 3. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 4. kishida.co.jp [kishida.co.jp]
- 5. capotchem.cn [capotchem.cn]
- 6. aksci.com [aksci.com]
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